

Basic Pharmacological Profile of Lofendazam

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Compound Focus: Lofendazam

CAS No.: 29176-29-2

Cat. No.: S533462

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The table below consolidates the available data on **Lofendazam**:

Property	Description
IUPAC Name	8-chloro-1-phenyl-1,3,4,5-tetrahydro-2H-1,5-benzodiazepin-2-one [1]
Chemical Formula	C ₁₅ H ₁₃ ClN ₂ O [1]
Molecular Mass	272.73 g·mol ⁻¹ [1]
Benzodiazepine Type	1,5-benzodiazepine [1]
Primary Activity	Sedative and anxiolytic effects [1]
Status	Active metabolite of another benzodiazepine, Arfendazam [1]

Insights from Related 1,5-Benzodiazepine Research

While specific data on **Lofendazam** is scarce, recent preclinical studies on other **1,5-benzodiazepine derivatives** highlight their potential as anticancer agents. The methodologies and findings from this research may provide a useful framework for the types of studies relevant to **Lofendazam** [2].

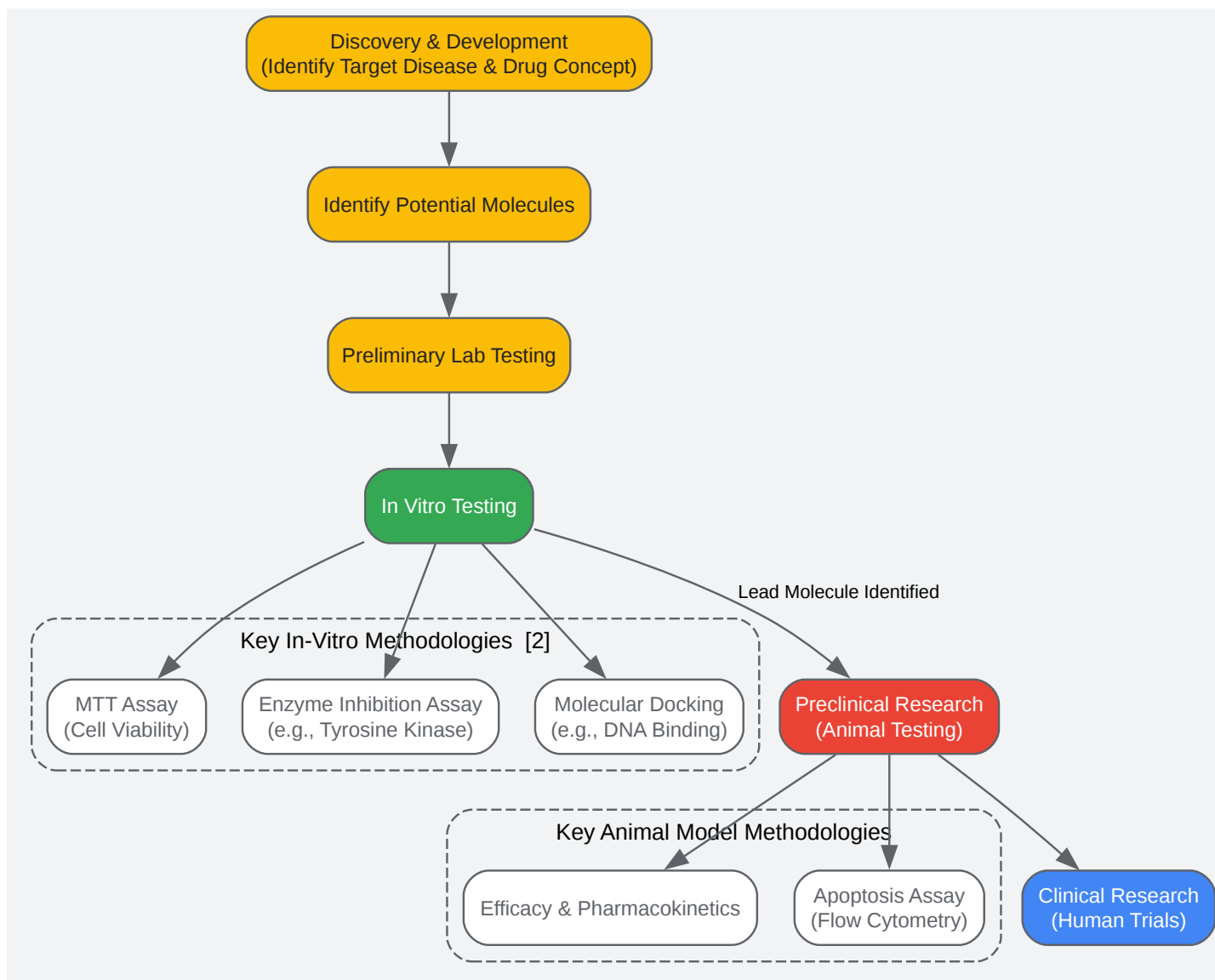
The table below summarizes key experimental protocols and findings from this related research:

Research Aspect	Detailed Methodology & Findings
Green Synthesis	Compounds synthesized using thiamine hydrochloride as a biocatalyst under solvent-free neat heat conditions [2].

| **In Vitro Anticancer Activity (MTT Assay)** | **Cell Lines:** Tested against HeLa (cervical cancer) and HEPG2 (liver cancer), and normal human cell line HEK-293. **Results:** IC₅₀ values ranged from 0.067 to 0.35 μM. A leading compound (3x) showed IC₅₀ of 0.067 ± 0.002 μM (HeLa) and 0.087 ± 0.003 μM (HEPG2), performance compatible with Methotrexate [2]. | | **Mechanism of Action Studies** | **Protein Tyrosine Kinase Inhibition:** Bioinformatic analysis and enzyme inhibition assays confirmed compounds as tyrosine kinase inhibitors. **Apoptosis Assay (Flow Cytometry):** Compounds induced late apoptotic cell death in HEPG2 cells. **Molecular Docking & DNA Binding:** Compounds showed promising DNA intercalating ability, fitting well into DNA strands [2]. | | **Synergistic Studies** | Combination of a leading compound (3x) with Methotrexate showed enhanced activity against cancer cell lines (IC₅₀ of 0.046 ± 0.002 μM for HeLa and 0.057 ± 0.002 μM for HEPG2), supported by apoptosis pathway analysis [2]. |

Generalized Preclinical Workflow for Benzodiazepine Derivatives

The following diagram outlines a general preclinical drug development workflow, which contextualizes where the aforementioned studies fit in. This workflow integrates standard stages [3] [4] with specific methodologies from the 1,5-benzodiazepine research [2].



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Preclinical drug development workflow, integrating specific methodologies from recent 1,5-benzodiazepine research [2] [3] [4].

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References

1. - Wikipedia Lofendazam [en.wikipedia.org]
2. Assessment of elementary derivatives of 1,5 ... [sciencedirect.com]
3. The Drug Process | FDA Development [fda.gov]
4. Process Flowchart | Process Street Drug Development [process.st]

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